

AB-CHMINACA-d4 certified reference material (CRM) information

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Compound of Interest

Compound Name: AB-CHMINACA-d4

Cat. No.: B10769605

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Technical Monograph: **AB-CHMINACA-d4** Certified Reference Material (CRM)

Executive Summary

In the rapidly evolving landscape of forensic toxicology, the accurate quantification of synthetic cannabinoids is paramount. AB-CHMINACA, an indazole-based synthetic cannabinoid, remains a prevalent analyte in seized materials and biological specimens. This technical guide profiles **AB-CHMINACA-d4**, the deuterated isotopolog designated as a Certified Reference Material (CRM). Designed for use as an internal standard in mass spectrometry (LC-MS/MS, GC-MS), this CRM provides the metrological traceability required to correct for complex matrix effects, extraction inefficiencies, and ionization variability, ensuring data integrity in forensic and clinical applications.

Chemical Profile & Metrological Traceability

The scientific value of **AB-CHMINACA-d4** lies in its structural identity and its certification status under ISO 17034.

Physicochemical Identity

- Analyte Name: **AB-CHMINACA-d4**
- Formal Name: N-[(1S)-1-(aminocarbonyl)-2-methylpropyl]-1-(cyclohexylmethyl)-1H-indazole-d4-3-carboxamide
- CAS Number: 2747915-13-3
- Molecular Formula: C₂₀H₂₄D₄N₄O₂
- Molecular Weight: 360.5 g/mol
- Isotopic Purity: Typically ≥99% deuterium incorporation at the 4, 5, 6, and 7 positions of the indazole ring.
- Chemical Structure: The deuterium labeling on the indazole core ensures the label is retained in the primary fragment ions used for quantification, preventing "label loss" during Collision-Induced Dissociation (CID).

The "CRM" Distinction (ISO 17034)

Unlike standard research chemicals, a CRM is characterized by a metrologically valid procedure for one or more specified properties, accompanied by a certificate that provides the value of the specified property, its associated uncertainty, and a statement of metrological traceability.

- Homogeneity: Verified to ensure consistent concentration across ampoules.
- Stability: Long-term and transport stability tested to define shelf-life and shipping conditions.
- Traceability: The concentration is directly traceable to SI units (kg/mole) via primary standards (e.g., NIST).

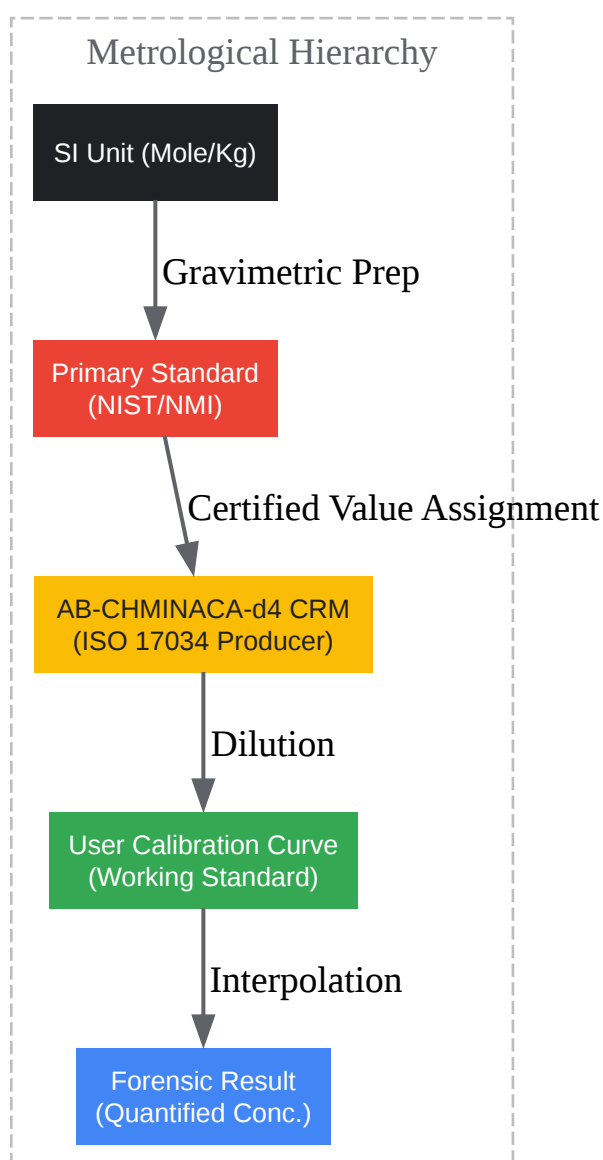
Mechanism of Action: Isotope Dilution Mass Spectrometry (IDMS)

The primary utility of **AB-CHMINACA-d4** is its role in Isotope Dilution Mass Spectrometry. In complex matrices like post-mortem blood or urine, co-eluting compounds often compete for

ionization energy in the electrospray source (ESI), leading to ion suppression or enhancement.

- The Principle: Because **AB-CHMINACA-d4** is chemically identical to the target analyte (except for mass), it co-elutes and experiences the exact same matrix effects and extraction losses.
- The Correction: By calculating the Area Ratio (Analyte Area / IS Area), errors caused by matrix interference are mathematically canceled out.

Diagram 1: Metrological Traceability Chain This diagram illustrates the hierarchy ensuring the accuracy of your final result.



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Caption: The unbroken chain of comparisons linking the **AB-CHMINACA-d4** CRM to the SI unit, ensuring legal defensibility of forensic results.

Handling, Stability, & Storage

CRMs are high-value reagents; improper handling compromises the uncertainty budget.

- Storage: Store ampoules at -20°C or lower. Protect from light, as indazole derivatives can be photosensitive over long periods.
- Thawing: Allow the ampoule to equilibrate to room temperature before opening to prevent condensation and concentration errors.
- Sonication: Sonicate the ampoule for 1-2 minutes to ensure homogeneity, especially if the solvent is acetonitrile (ACN) or methanol (MeOH).
- Working Solutions:
 - Prepare a fresh working Internal Standard (IS) solution (e.g., 100 ng/mL in MeOH).
 - Stability: Working solutions are less stable than the neat CRM. Discard after 1 month or if degradation (>5% signal loss) is observed.

Experimental Protocol: LC-MS/MS Quantification Workflow

This validated workflow utilizes **AB-CHMINACA-d4** for the quantification of AB-CHMINACA in whole blood.

Reagents & Materials

- Matrix: Whole Blood (Blank and Case Samples).
- Extraction Solvent: Cold Acetonitrile (ACN) with 0.1% Formic Acid.
- Internal Standard: **AB-CHMINACA-d4** CRM (diluted to working conc).

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 μ m).

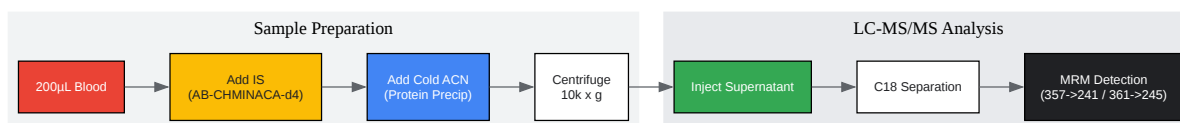
Step-by-Step Methodology

- Sample Preparation (Protein Precipitation):
 - Aliquot 200 μ L of blood into a microcentrifuge tube.
 - Add 20 μ L of **AB-CHMINACA-d4** working IS solution. Vortex for 10 sec.
 - Mechanism:[1][2] Early addition ensures the IS binds to proteins and equilibrates similarly to the analyte.
 - Add 600 μ L of cold ACN (precipitating agent).
 - Vortex vigorously for 30 sec.
 - Centrifuge at 10,000 x g for 10 min at 4°C.
 - Transfer supernatant to an autosampler vial. (Optional: Evaporate and reconstitute in Mobile Phase A for higher sensitivity).
- LC-MS/MS Conditions:
 - Mobile Phase A: Water + 0.1% Formic Acid.[3]
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3]
 - Gradient: 5% B to 95% B over 8 mins.
 - Flow Rate: 0.4 mL/min.
 - Ionization: ESI Positive Mode.
- MRM Transitions (Mass Spectrometry): The following transitions are selected based on the fragmentation of the amide bond, retaining the indazole core where the deuterium labels are located.

Analyte	Precursor Ion ()	Product Ion ()	Role	Collision Energy (eV)
AB-CHMINACA	357.2	241.1	Quantifier	20-25
357.2	312.1	Qualifier	15-20	
AB-CHMINACA-d4	361.2	245.1	Internal Standard	20-25

Note: The shift from 241 to 245 confirms the deuterium label is on the indazole ring fragment.

Diagram 2: Analytical Workflow (Protein Precipitation) A visual guide to the extraction and analysis process.



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Caption: Streamlined "Crash & Shoot" workflow for high-throughput forensic screening.

Data Interpretation & Validation

Calculation

Quantification is performed using the Internal Standard Method:

Plot the Area Ratio against the concentration of the calibrators. The calibration curve should be linear (

) with

weighting to improve accuracy at the lower end.

Acceptance Criteria

- Retention Time: The retention time of AB-CHMINACA must match the d4-IS within ± 0.05 min.
- Ion Ratio: The ratio of the Quantifier (241) to Qualifier (312) ion must be within $\pm 20\%$ of the reference standard.
- IS Recovery: Monitor the absolute area of the d4-IS. A drop $>50\%$ compared to neat standards indicates significant matrix suppression or extraction failure.

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